

Application Notes and Protocols for Tetradecylphosphocholine Stock Solutions

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Compound of Interest

Compound Name: Tetradecylphosphocholine

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These application notes provide detailed protocols for the preparation, storage, and handling of **Tetradecylphosphocholine** (also known as Fos-choline-14) stock solutions for various laboratory applications, including the solubilization and purification of membrane proteins such as G protein-coupled receptors (GPCRs).^[1]

Physicochemical Data and Solubility

Tetradecylphosphocholine is a zwitterionic surfactant commonly used in membrane biochemistry.^[1] Its properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₄₂ NO ₄ P	[1]
Molecular Weight	379.5 g/mol	[1][2]
Purity	≥95% to >99.5%	[1][2][3]
Appearance	White crystalline powder/solid	[1][2]
Critical Micelle Concentration (CMC)	Approximately 0.12 mM (0.0046%) in H ₂ O	[1][2]
Solubility		
PBS (pH 7.2)	25 mg/mL	[1]
DMF	15 mg/mL	[1]
DMSO	15 mg/mL	[1]
Ethanol	15 mg/mL	[1]
Water	> 1 g in 9 mL (>111 mg/mL)	[4]

Experimental Protocols

Materials

- Tetradecylphosphocholine powder
- Solvent of choice (e.g., sterile PBS pH 7.2, DMF, DMSO, Ethanol, or sterile ultrapure water)
- Sterile conical tubes or vials (glass is recommended for organic solvents)[5]
- Calibrated analytical balance
- Spatula
- Vortex mixer
- Magnetic stirrer and stir bar (optional, for larger volumes)

- Sterile filtration unit (e.g., 0.22 μm syringe filter)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves[6]

Preparation of a 25 mg/mL Stock Solution in PBS (pH 7.2)

This protocol describes the preparation of 10 mL of a 25 mg/mL **Tetradecylphosphocholine** stock solution in PBS.

- Aseptic Technique: Perform all steps in a laminar flow hood or on a clean laboratory bench to maintain sterility.
- Weighing: Tare a sterile conical tube on a calibrated analytical balance. Carefully weigh 250 mg of **Tetradecylphosphocholine** powder directly into the tube.
- Solvent Addition: Add 10 mL of sterile PBS (pH 7.2) to the tube containing the powder.
- Dissolution: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. For larger volumes, a magnetic stirrer can be used at room temperature. Gentle warming (e.g., to 37°C) may be applied to aid dissolution if necessary, but avoid excessive heat.
- Sterile Filtration: To ensure the solution is free of microbial contaminants, pass it through a 0.22 μm sterile syringe filter into a new sterile tube.
- Labeling and Storage: Clearly label the tube with the compound name, concentration, solvent, date of preparation, and initials of the preparer. Store the stock solution at -20°C for long-term stability.[1][6] The stability is reported to be at least 4 years when stored at -20°C.
[1]

Handling and Storage

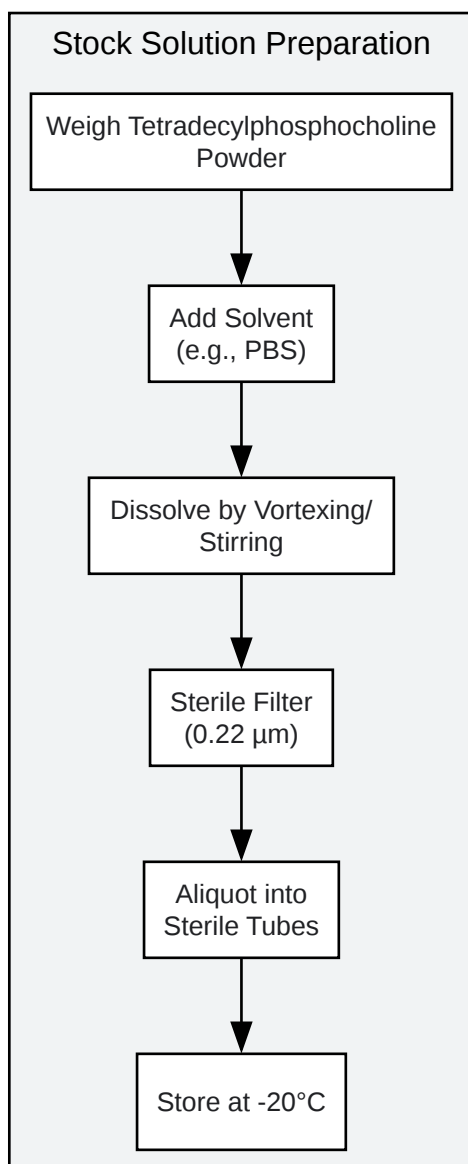
- Personal Protective Equipment: Always wear appropriate PPE, including a lab coat, safety glasses, and gloves when handling **Tetradecylphosphocholine** powder and solutions.[6]

- **Storage of Powder:** The solid form of **Tetradecylphosphocholine** should be stored at -20°C. [1][6] Before opening, allow the container to equilibrate to room temperature to prevent condensation of moisture, which could affect the stability of the compound.[5]
- **Storage of Stock Solutions:**
 - Aqueous solutions (e.g., in PBS or water) should be stored in aliquots at -20°C to avoid repeated freeze-thaw cycles.
 - Solutions in organic solvents (DMF, DMSO, Ethanol) should be stored in tightly sealed glass vials at -20°C.[5] Avoid using plastic containers for organic solutions as plasticizers may leach into the solution.[5]
- **Stability:** **Tetradecylphosphocholine** is a saturated lipid and is relatively stable as a powder. [5] Aqueous solutions are also stable, with a reported stability of at least 4 years when stored at -20°C.[1]

Visualized Workflows and Pathways

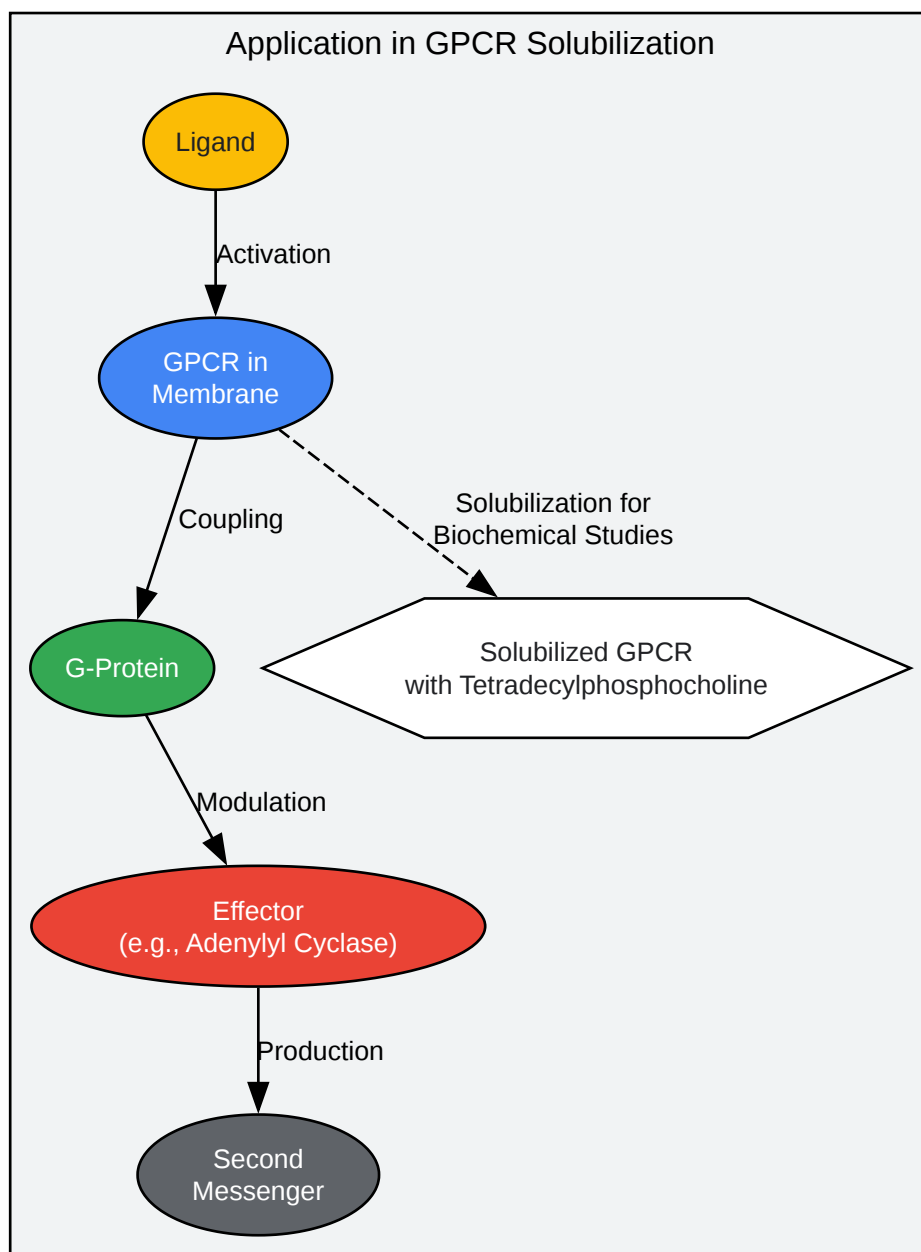
The following diagrams illustrate the experimental workflow for preparing

Tetradecylphosphocholine stock solutions and a representative signaling pathway where this detergent is commonly applied.



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Caption: Workflow for preparing **Tetradecylphosphocholine** stock solution.



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Caption: Role of **Tetradecylphosphocholine** in GPCR signaling studies.

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